

Personal protective equipment for handling 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine

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Compound of Interest

Compound Name: 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine

Cat. No.: B016759

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Essential Safety and Handling Guide for 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine**. Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks.

Chemical and Physical Properties

A summary of the key quantitative data for **1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine** is presented below.

Property	Value	Reference
CAS Number	74852-61-2	
Molecular Formula	C17H19N3O3	[1]
Molecular Weight	313.35 g/mol	[1]
Physical Form	Solid	
Purity	Typically ≥97%	
Storage Temperature	Room Temperature (Sealed in dry)	

Operational Protocols

The following sections detail the step-by-step procedures for the safe handling, storage, and disposal of **1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine**.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling this compound.[2] The required equipment is outlined below.

PPE Category	Specification	Rationale
Eye and Face Protection	ANSI-approved safety goggles that form a tight seal around the eyes.[3] A full-face shield should be worn over goggles when there is a significant risk of splashing.[3][4]	Protects against splashes, dust, and vapors which can cause serious eye irritation.[5]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber for extended contact, Nitrile for splash protection).[2][6] Gloves must be inspected for integrity before each use.[7]	Prevents skin contact, as the compound may cause skin irritation.[5]
Body Protection	A flame-resistant laboratory coat, fully buttoned.[2] For procedures with a higher risk of splashing, a chemical-resistant apron or coveralls should be worn.[2]	Provides a barrier against accidental spills and contamination of personal clothing.[7]
Footwear	Fully enclosed, chemical-resistant shoes.[2]	Protects feet from spills and falling objects.
Respiratory Protection	All handling of the solid compound must occur in a certified chemical fume hood. [2] For emergencies or if engineering controls are insufficient, use an air-purifying respirator (APR) with organic vapor cartridges.[2]	Minimizes inhalation of dust and vapors, which may cause respiratory tract irritation.[5]

Safe Handling and Storage Protocol

Engineering Controls:

- All work with **1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[2]
- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.[2]

Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Inspect gloves for any signs of degradation.[7]
- Weighing and Transfer: Conduct all weighing and transfers of the solid material within the fume hood to contain any dust.[2] Use non-sparking tools to prevent ignition sources.[7]
- Solution Preparation: When dissolving the solid, add it slowly to the solvent to avoid splashing.
- General Hygiene: Avoid contact with skin and eyes.[7] Do not eat, drink, or smoke in the laboratory area.[8] Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[9]

Storage:

- Store the compound in a tightly closed, properly labeled container.[7]
- Keep the container in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[7][10]

Spill and Emergency Procedures

Spill Response:

- Evacuation: Evacuate non-essential personnel from the immediate spill area.
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment: For solid spills, avoid generating dust.[7] Carefully sweep up the material using non-sparking tools and place it into a suitable, labeled container for hazardous waste

disposal.[7][9]

- Decontamination: Clean the spill area with an appropriate solvent, followed by soap and water. All cleaning materials should be disposed of as hazardous waste.
- PPE: Wear the full recommended PPE during the entire cleanup process.

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water.[7] Seek medical advice if irritation occurs.[9]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[7] Seek immediate medical attention.
- Ingestion: Do not induce vomiting.[7] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately.[7]

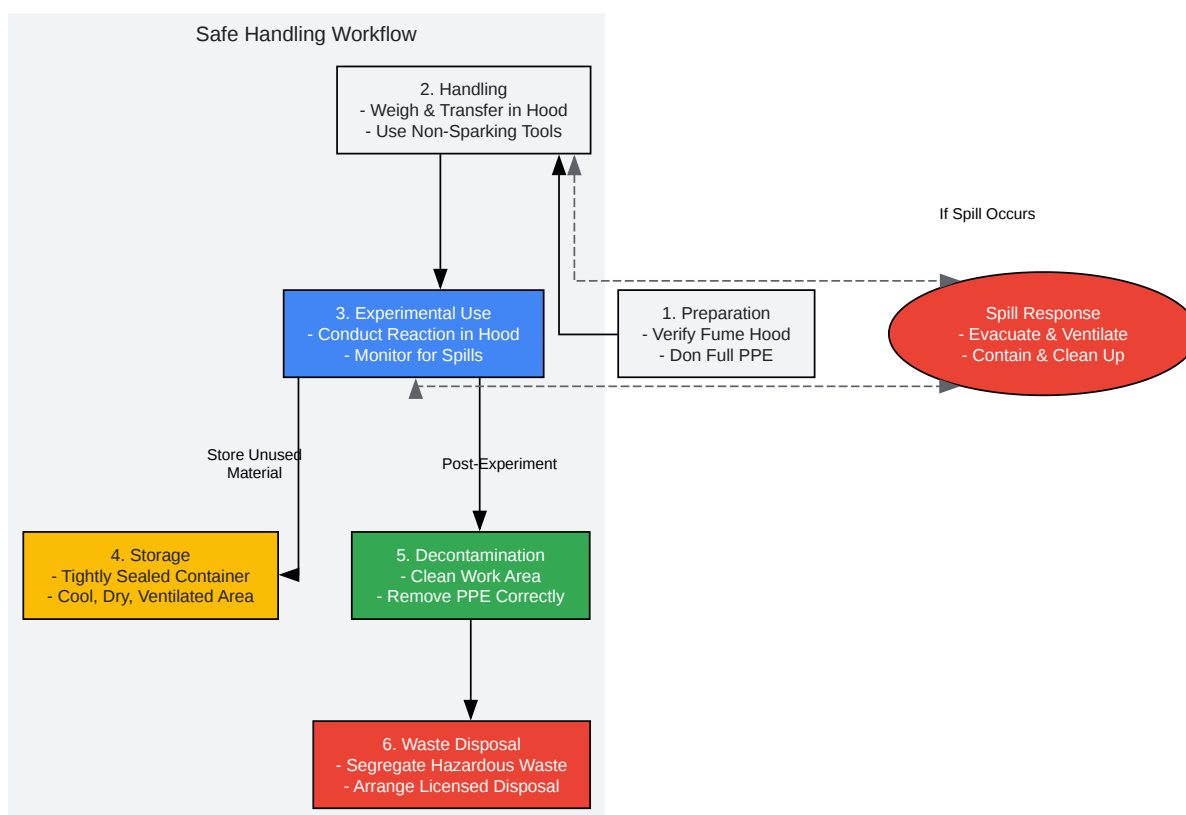
Disposal Plan

All waste containing **1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine** must be treated as hazardous waste.

- Waste Collection: Collect all waste material (including contaminated PPE, spill cleanup materials, and empty containers) in a designated, sealed, and clearly labeled hazardous waste container.[7]
- Disposal Method: The material should be disposed of through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.[7]
- Environmental Precautions: Do not allow the chemical or its containers to enter drains or sewer systems.[7] Discharge into the environment must be avoided.[7]

Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine**, from preparation to disposal.



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Caption: Workflow for safe handling of **1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine**.

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